

Physicochemical Properties of N-Nonanoylglycine-d2

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Compound Focus: N-Nonanoylglycine-d2

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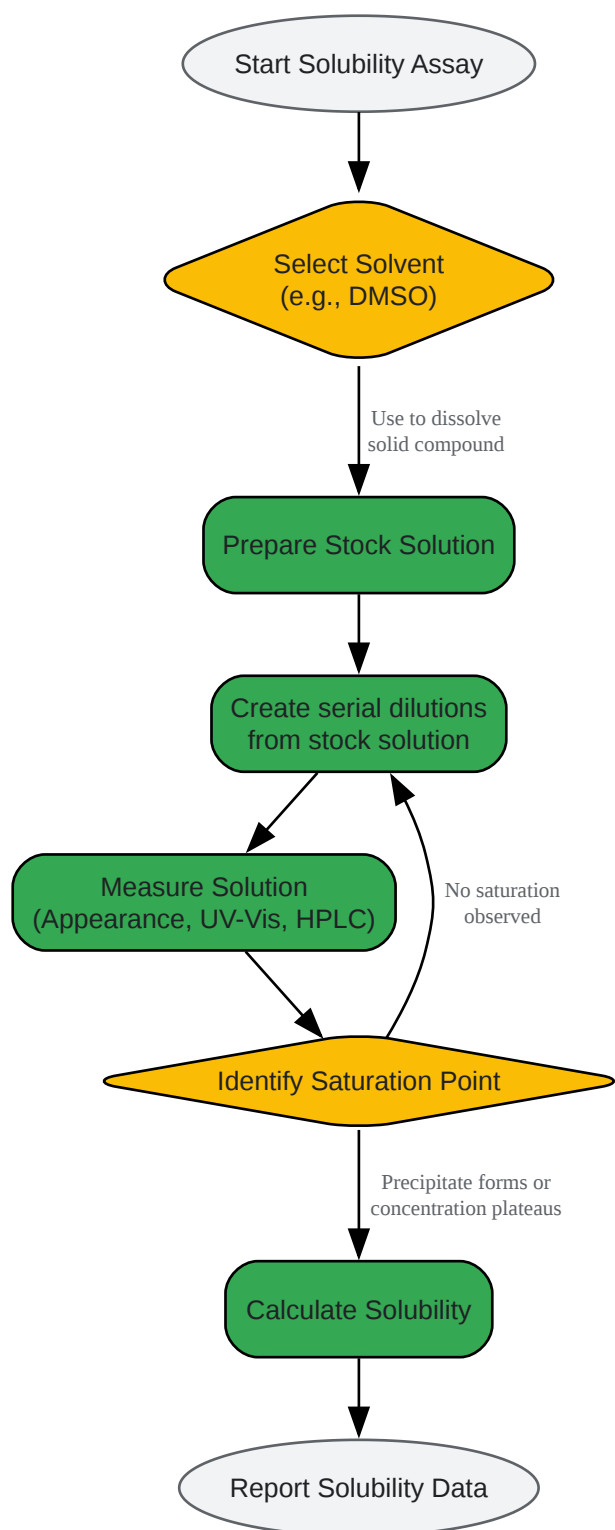
The table below summarizes the key identified and predicted properties for **N-Nonanoylglycine-d2**. Please note that values marked as "Predicted" are derived from computational models and not experimental measurement [1] [2].

Property	Value	Type / Source
Molecular Formula	C ₁₁ H ₁₉ D ₂ NO ₃	Defined [1]
Molecular Weight	217.3 g/mol	Defined [1]
CAS Number	3008541-78-1	Defined [1]
Chemical Description	Deuterated labeled N-Nonanoylglycine	GLPBIO [1]
Storage Condition	-20°C	GLPBIO [1]
Water Solubility	Not Available	Experimental Data [2]
log P (Partition Coefficient)	Not Available	Experimental Data [2]

For the non-deuterated form (N-Nonanoylglycine, C₁₁H₂₁NO₃), predicted properties include a water solubility of **0.46 g/L** and a logP of **2.58** [2]. Use these values with caution as deuterium substitution can subtly alter a compound's physicochemical properties.

Experimental Workflow for Solubility Determination

Since experimental solubility data is not available, you would need to determine it empirically. The following workflow outlines a general protocol for measuring solubility, which you can adapt for **N-Nonanoylglycine-d2**.



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This diagram outlines the key steps in an experimental workflow for determining compound solubility.

Detailed Protocol for Key Steps

- **Prepare Stock Solution**

- **Method:** Due to its predicted low water solubility, prepare a concentrated stock solution in a solvent like DMSO. GLP BIO suggests that for this compound, "Sample solution is provided at 25 μ L, 10mM," indicating a common starting point [1].
- **Handling Note:** They also recommend that "to improve solubility, please warm the tube to 37°C and then shake it in an ultrasonic bath for a while" [1].

- **Measure Solution & Identify Saturation**

- **Techniques:** Use methods like UV-Vis spectroscopy to track concentration changes or HPLC for precise quantification. Visually inspect for precipitate formation after successive dilutions.
- **Saturation Point:** The point at which the solute concentration no longer increases upon adding more solid, or precipitate is consistently observed, is the saturation point.

- **Calculate Solubility**

- Once the saturation concentration is determined, solubility can be calculated and reported in standard units such as mg/mL, molarity (M), or μ g/mL.

Important Considerations for Researchers

When working with specialized compounds like **N-Nonanoylglycine-d2**, please keep the following in mind:

- **Use Predicted Data with Caution:** Computational predictions are valuable for guidance but are not a substitute for experimental data, especially for deuterated compounds where isotopic effects can play a role [2].
- **Consult Official Sources:** For the most precise handling and storage information, always refer to the manufacturer's provided documentation, such as the Material Safety Data Sheet (MSDS) or Certificate of Analysis (COA) [1].
- **Experimental Reproducibility:** The stability of deuterated compounds can be influenced by storage conditions and solvent choice. Adhere to the recommended storage condition of -20°C and document all experimental parameters meticulously [1].

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References

1. N-Nonanoylglycine-d2[Cas# 3008541-78-1 [glpbio.cn]
2. Showing Compound N-Nonanoylglycine (FDB029362) [foodb.ca]

To cite this document: Smolecule. [Physicochemical Properties of N-Nonanoylglycine-d2]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12834720#n-nonanoylglycine-d2-solubility-data>]

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